

4-Methoxy-2,6-dimethylpyrimidine: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 4-Methoxy-2,6-dimethylpyrimidine

Cat. No.: B082843

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Abstract

This technical guide provides an in-depth analysis of **4-Methoxy-2,6-dimethylpyrimidine**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We will explore its molecular structure, physicochemical properties, synthesis, and spectroscopic characterization. Furthermore, this guide will delve into the reactivity of the pyrimidine core, influenced by its substituent groups, and discuss its current and potential applications in drug development. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this versatile chemical scaffold.

Introduction and Significance

Pyrimidines are a class of heterocyclic aromatic compounds that form the backbone of nucleic acids, a fundamental component of all life.[1] Their derivatives are known to possess a wide spectrum of biological activities, including antiviral, anticancer, and antimicrobial properties.[2] [3] **4-Methoxy-2,6-dimethylpyrimidine** (CAS No. 14001-62-8) is a substituted pyrimidine that serves as a key building block in the synthesis of more complex, biologically active molecules. [4] The presence of two methyl groups and a methoxy group on the pyrimidine ring significantly influences its electronic properties and reactivity, making it a valuable intermediate for creating diverse molecular libraries for drug discovery.[5][6]

Physicochemical and Structural Properties

The molecular structure of **4-Methoxy-2,6-dimethylpyrimidine** is characterized by a central pyrimidine ring with methyl groups at positions 2 and 6, and a methoxy group at position 4. This arrangement of electron-donating groups affects the electron density of the ring and its reactivity in chemical transformations.

Table 1: Physicochemical Properties of **4-Methoxy-2,6-dimethylpyrimidine**

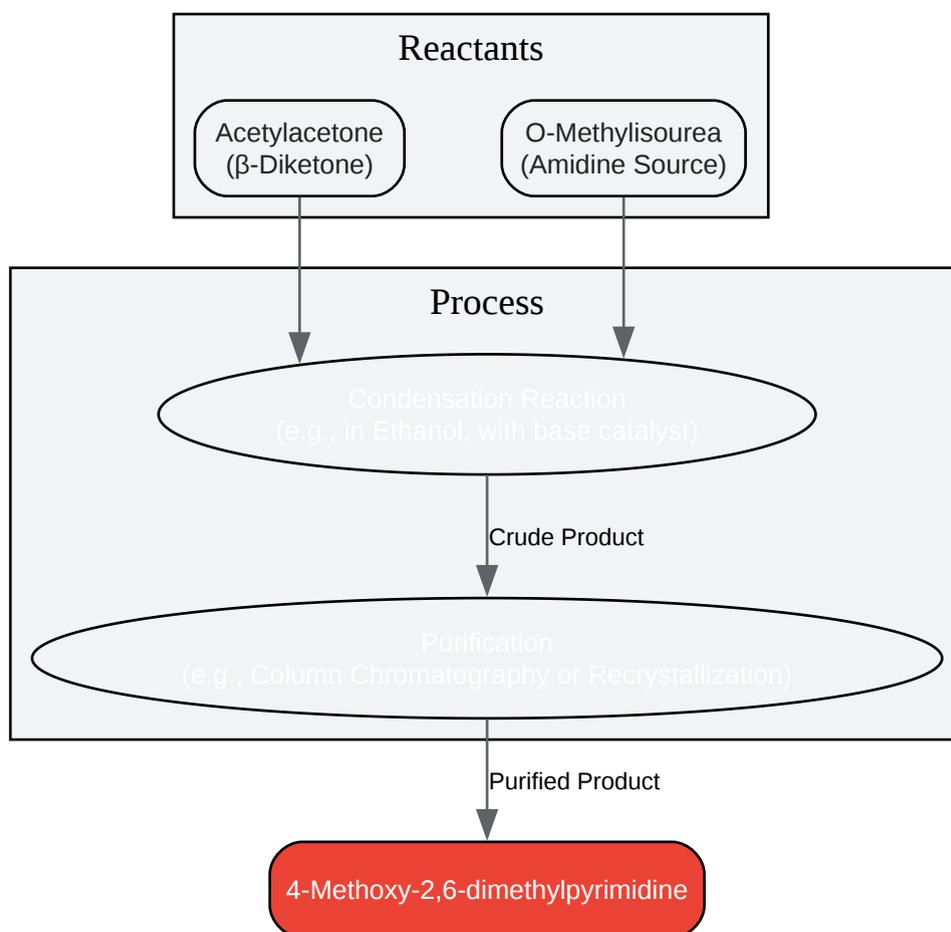
Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[4]
Molecular Weight	138.17 g/mol	[4]
IUPAC Name	4-methoxy-2,6-dimethylpyrimidine	[4]
CAS Number	14001-62-8	[4]
Boiling Point	Not available	[7]
Melting Point	Not available	[7]
Density	Not available	[7]

Synthesis and Purification

While a specific, detailed synthesis protocol for **4-Methoxy-2,6-dimethylpyrimidine** is not readily available in the provided search results, a general understanding of pyrimidine synthesis can be applied. The synthesis of substituted pyrimidines often involves the condensation of a β -dicarbonyl compound (or its equivalent) with an amidine or a similar nitrogen-containing compound. For **4-Methoxy-2,6-dimethylpyrimidine**, a plausible synthetic route would involve the reaction of acetylacetone (2,4-pentanedione) with O-methylisourea.

3.1. Generalized Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of substituted pyrimidines, which can be adapted for **4-Methoxy-2,6-dimethylpyrimidine**.



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Caption: Conceptual workflow for the synthesis of **4-Methoxy-2,6-dimethylpyrimidine**.

3.2. Rationale for Method Selection

- **Condensation Reaction:** This is a classic and efficient method for forming the pyrimidine ring. The choice of base catalyst (e.g., sodium ethoxide) is crucial for deprotonating the diketone and initiating the reaction.
- **Purification:** Column chromatography is often employed to separate the desired product from unreacted starting materials and byproducts. Recrystallization can be used as an alternative or subsequent step to obtain a highly pure product.

Spectroscopic Characterization

The confirmation of the molecular structure of **4-Methoxy-2,6-dimethylpyrimidine** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

4.1. Expected Spectroscopic Data

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl protons, the methoxy protons, and the aromatic proton on the pyrimidine ring. The chemical shifts and splitting patterns provide information about the connectivity of the atoms.
- ^{13}C NMR: The carbon NMR spectrum will reveal the number of unique carbon environments in the molecule, including the carbons of the pyrimidine ring, the methyl groups, and the methoxy group.
- FT-IR: The infrared spectrum will exhibit characteristic absorption bands corresponding to the functional groups present, such as C-H stretches from the methyl and methoxy groups, C=N and C=C stretching vibrations from the aromatic ring, and C-O stretching from the methoxy group.^[8]
- Mass Spectrometry: MS analysis will determine the molecular weight of the compound and provide information about its fragmentation pattern, which can further aid in structural elucidation.

4.2. Protocol for Spectroscopic Analysis

- Sample Preparation: Dissolve a small amount of the purified compound in a suitable deuterated solvent (e.g., CDCl_3) for NMR analysis.^[9] For IR analysis, the sample can be prepared as a KBr pellet or analyzed as a thin film.^[9] For MS, the sample is typically dissolved in a volatile solvent.
- Data Acquisition: Record the spectra using standard parameters on the respective spectrometers.^{[8][9]}
- Data Interpretation: Analyze the obtained spectra to confirm the presence of the expected functional groups and the overall molecular structure.^{[10][11][12]}

Reactivity and Mechanistic Insights

The pyrimidine ring is inherently electron-deficient due to the presence of two electronegative nitrogen atoms, making it generally susceptible to nucleophilic attack and resistant to electrophilic substitution.[5][13] However, the substituents on the ring play a critical role in modulating this reactivity.

- **Electron-Donating Groups:** The two methyl groups and the methoxy group at positions 2, 6, and 4, respectively, are electron-donating. They increase the electron density of the pyrimidine ring, which can influence its reactivity in various chemical transformations.
- **Nucleophilic Aromatic Substitution (S_NAr):** Leaving groups at the C2, C4, and C6 positions of pyrimidines are susceptible to displacement by nucleophiles.[13] While **4-Methoxy-2,6-dimethylpyrimidine** does not have a typical leaving group, understanding this reactivity is crucial when designing further synthetic modifications.

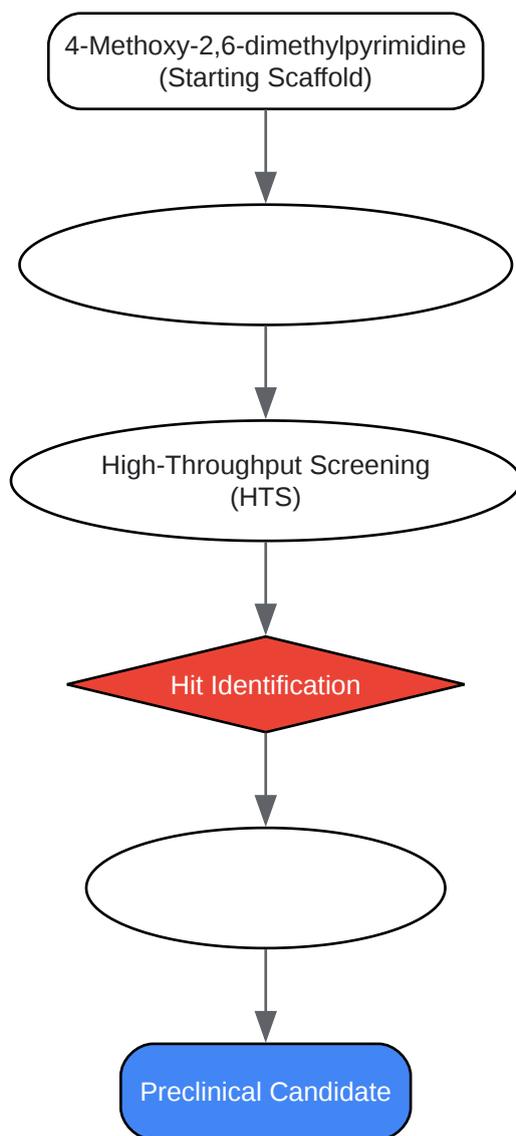
Applications in Drug Discovery and Development

The pyrimidine scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.[6][14] While specific applications of **4-Methoxy-2,6-dimethylpyrimidine** are not extensively detailed in the provided search results, its structural motifs are found in compounds with significant biological activity.

- **Kinase Inhibitors:** The diaminopyrimidine core, which is structurally related, is a critical component in a novel class of potent and selective cyclin-dependent kinase (CDK) inhibitors with antitumor activity.[15] The substitution pattern on the pyrimidine ring is key to achieving selectivity and potency.
- **Antiprotozoal and Antimicrobial Agents:** Derivatives of 2-aminopyrimidines have shown promise in the development of drugs against protozoal infections and various microbial strains.[6][14]
- **Herbicide Synthesis:** Structurally similar compounds, such as 2-amino-4,6-dimethoxypyrimidine, are crucial intermediates in the synthesis of sulfonylurea herbicides. [16][17]

6.1. Drug Discovery Workflow

The following diagram outlines a typical workflow for utilizing a scaffold like **4-Methoxy-2,6-dimethylpyrimidine** in a drug discovery program.



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Caption: A generalized drug discovery workflow starting from a chemical scaffold.

Conclusion

4-Methoxy-2,6-dimethylpyrimidine is a valuable heterocyclic compound with significant potential as a building block in the synthesis of novel therapeutic agents and functional materials. Its unique substitution pattern provides a versatile platform for chemical modification, enabling the exploration of a broad chemical space in drug discovery programs. A thorough

understanding of its synthesis, spectroscopic properties, and reactivity is essential for researchers aiming to leverage this scaffold in their scientific endeavors. Further research into the biological activities of its derivatives is warranted and could lead to the development of new and effective pharmaceuticals.

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